

Z-LEHD-FMK vs Z-VAD-FMK caspase inhibition

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Z-LEHD-fmk

Cat. No.: S547841

Get Quote

Inhibitor Profile Comparison

Feature	Z-LEHD-FMK	Z-VAD-FMK
Primary Target	Caspase-9 [1] [2]	Pan-caspase / Broad-spectrum [3] [4] [5]
Common Targets	Caspase-9 [1] [2]	Caspases-2, -3, -8, -9, and others [5]
Mechanism	Irreversible, competitive inhibitor [2]	Irreversible inhibitor [3] [6]
Cell Permeability	Cell-permeable [2]	Cell-permeable [3]
Key Functional Role	Inhibits intrinsic (mitochondrial) apoptosis pathway [1]	Broad inhibition of apoptosis and inflammation [4]
Reported In Vitro Concentration	20 μ M [2]	10-100 μ M [7]
Off-Target Effects	Inhibits MMP-2 activity (<i>in vitro</i>) [7]	Inhibits cathepsin B, peptide:N-glycanase, T cell proliferation; inhibits MMP-2 activity (<i>in vitro</i>) [3] [7]

Supporting Experimental Data & Protocols

The data in the table is supported by several key studies that provide insight into practical application and experimental outcomes.

- In Notochordal Cell Apoptosis: A 2012 study investigating disc degeneration isolated rat notochordal cells and subjected them to serum deprivation to induce apoptosis. The cells were treated with **20 μ M Z-LEHD-FMK**, which significantly reduced apoptotic cell death. This study demonstrated that caspase-9 inhibition effectively blocks the intrinsic apoptotic pathway in this specific cell type [1].
- In Human T Cell Proliferation: Research on immune cell function found that **Z-VAD-FMK**, at non-toxic doses, acts as an immunosuppressive agent by inhibiting the proliferation of human T cells induced by mitogens and IL-2. This effect was not due to the inhibition of caspase-8 or caspase-3 processing during activation, revealing a non-apoptotic, off-target effect that researchers must consider in immunological studies [3].
- In Cardiac Ischemia-Reperfusion Models: Studies on heart injury have revealed an important caveat. Multiple caspase inhibitors, including **Z-LEHD-FMK** and **Z-VAD-FMK**, were shown to directly inhibit Matrix Metalloproteinase-2 (MMP-2) activity *in vitro* at concentrations commonly used in cell culture (10-100 μ M). This suggests that some protective effects previously attributed solely to caspase inhibition in models like myocardial ischemia-reperfusion could be partially due to the inhibition of MMP-2 [7].

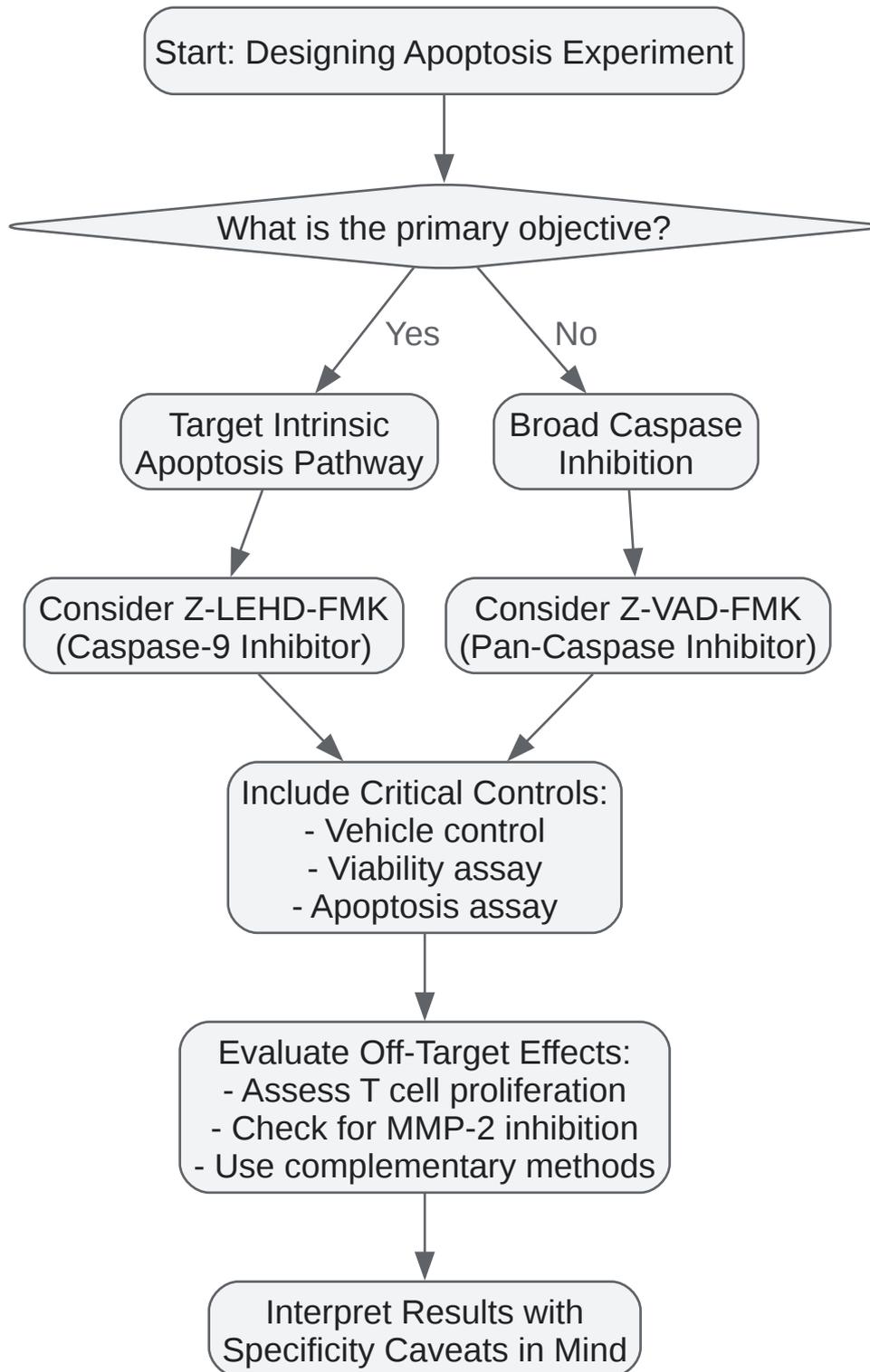
Key Considerations for Experimental Design

When planning your experiments, please keep the following points in mind:

- **Specificity is Context-Dependent:** While **Z-LEHD-FMK** is designed for caspase-9 and **Z-VAD-FMK** is a broad-spectrum inhibitor, their specificity is not absolute. The choice depends on your goal: to target a specific pathway or to achieve overall caspase blockade [8] [2].
- **Account for Off-Target Effects:** Be aware that both inhibitors, especially **Z-VAD-FMK**, can have effects beyond caspase inhibition. These include modulating T cell activation and inhibiting other proteases like MMP-2. Including appropriate controls is crucial to confirm that your observed effects are due to caspase inhibition [3] [7].
- **Clinical Translation Note:** It is important to recognize that although these tools are invaluable for basic research, the development of clinical-grade caspase inhibitors has faced challenges related to efficacy and safety. None have yet been approved for clinical use [4] [5].

Practical Workflow for Inhibitor Use

To help visualize the decision-making process for selecting and using these inhibitors in a typical apoptosis study, the following diagram outlines key considerations:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Effect of nerve growth factor and its transforming tyrosine ... [pmc.ncbi.nlm.nih.gov]
2. Z-LEHD-FMK TFA | Caspase inhibitor | Mechanism [selleckchem.com]
3. Suppression of human T cell proliferation by the caspase ... [pmc.ncbi.nlm.nih.gov]
4. A long way to go: caspase inhibitors in clinical use [nature.com]
5. A long way to go: caspase inhibitors in clinical use - PMC [pmc.ncbi.nlm.nih.gov]
6. Caspase inhibitor Z-VAD-FMK [mblbio.com]
7. Inhibitory effects of caspase inhibitors on the activity of ... [sciencedirect.com]
8. Broad-spectrum caspase inhibitors: from myth to reality? [nature.com]

To cite this document: Smolecule. [Z-LEHD-FMK vs Z-VAD-FMK caspase inhibition]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b547841#z-lehd-fmk-vs-z-vad-fmk-caspase-inhibition>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com